

Application Notes and Protocols for Preparing ML-097 Stock Solutions

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Compound of Interest

Compound Name: ML-097

Cat. No.: B15612510

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These application notes provide a detailed, step-by-step guide for the preparation, storage, and handling of stock solutions for **ML-097**, a pan-activator of Ras-related GTPases. Adherence to these protocols is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results.

Physicochemical Properties of ML-097

A thorough understanding of the chemical and physical characteristics of **ML-097** is fundamental for its effective use in research.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₁₄ H ₁₁ BrO ₃ | [1] [2] |
| Molecular Weight | 307.14 g/mol | [1] |
| Appearance | White to off-white solid | [1] |
| Purity | ≥95% - >98% (HPLC) | [2] [3] |
| Solubility | DMSO: 100 mg/mL (325.58 mM) (ultrasonication may be required) | [1] [3] |
| CAS Number | 743456-83-9 | [1] [2] |

Safety Precautions and Handling

ML-097 is a potent bioactive small molecule. Standard laboratory safety procedures should be strictly followed.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile gloves).
- **Work Area:** All handling of the powdered form and concentrated stock solutions of **ML-097** should be conducted in a well-ventilated chemical fume hood to minimize inhalation exposure.
- **Waste Disposal:** Dispose of all waste materials contaminated with **ML-097** in accordance with institutional and local regulations for chemical waste.

Experimental Protocol: Preparation of a 10 mM **ML-097** Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution, a common starting concentration for many cell-based assays.

Materials:

- **ML-097** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)

Procedure:

- **Equilibration:** Before opening, allow the vial of **ML-097** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of atmospheric moisture onto the hygroscopic compound.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **ML-097** powder. To prepare 1 mL of a 10 mM stock solution, you will need to weigh 3.07 mg of **ML-097**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 307.14 \text{ g/mol} * 1000 \text{ mg/g} = 3.0714 \text{ mg}$
- **Dissolution:** Add the appropriate volume of high-purity DMSO to the vial containing the weighed **ML-097** powder. For a 10 mM solution using 3.07 mg of powder, add 1 mL of DMSO.
- **Mixing:** Securely cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- **Ultrasonication (if necessary):** If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic water bath for 5-10 minutes to facilitate dissolution.[\[1\]](#)
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile, amber-colored microcentrifuge tubes or cryovials.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#) Ensure vials are tightly sealed to prevent solvent evaporation.

Preparation of Working Solutions

For most experimental applications, the concentrated DMSO stock solution will need to be further diluted in an appropriate aqueous buffer or cell culture medium. It is critical to ensure that the final concentration of DMSO in the assay does not adversely affect the experimental system (typically $\leq 0.5\%$).

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **ML-097** stock solution at room temperature.
- Intermediate Dilution (Recommended): To ensure accurate final concentrations, it is advisable to perform an intermediate dilution of the stock solution in the desired buffer or cell culture medium. For example, to achieve a final concentration of 10 μ M in a 1 mL final volume, you can add 1 μ L of the 10 mM stock to 999 μ L of the medium.
- Final Dilution: Add the appropriate volume of the intermediate or stock solution to the final volume of your experimental system (e.g., cell culture well) to achieve the desired working concentration. Mix gently by pipetting or swirling.
- Immediate Use: It is recommended to use the final working solution immediately after preparation to ensure its stability and activity.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of **ML-097** stock and working solutions.



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Caption: Workflow for **ML-097** stock and working solution preparation.

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